

# An In-depth Technical Guide on the Physical Properties of 1,6-Dimethylnaphthalene

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## Compound of Interest

Compound Name: 1,6-Dimethylnaphthalene

Cat. No.: B047092

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This technical guide provides a comprehensive overview of the key physical properties of **1,6-Dimethylnaphthalene**, specifically its melting and boiling points. This document is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work.

## Quantitative Data Summary

The physical properties of **1,6-Dimethylnaphthalene** are summarized in the table below. The data is compiled from various reputable sources to ensure accuracy and reliability.

Physical Property	Value	Units
Melting Point	-17 to -16	°C
1.6	°F	
Boiling Point	263 to 266	°C
509 to 511	°F	

## Experimental Protocols

While specific experimental records for the determination of **1,6-Dimethylnaphthalene's** melting and boiling points are not detailed in the provided search results, standard methodologies for these measurements are well-established. The following protocols outline

the general procedures used for determining the melting and boiling points of a chemical compound like **1,6-Dimethylnaphthalene**.

## 2.1. Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solid **1,6-Dimethylnaphthalene** is finely powdered and packed into a capillary tube, which is sealed at one end.<sup>[1]</sup> The sample should be well-packed to ensure even melting.<sup>[1]</sup>
- **Apparatus:** A melting point apparatus, such as a DigiMelt unit or a Thiele tube, is used.<sup>[1][2]</sup> The capillary tube containing the sample is placed in the apparatus.<sup>[2]</sup>
- **Heating:** The sample is heated at a controlled rate.<sup>[1]</sup> An initial rapid heating can be used to determine an approximate melting point.<sup>[1]</sup>
- **Observation:** For an accurate measurement, the heating rate is slowed to 1-2°C per minute as the approximate melting point is approached.<sup>[1]</sup> The temperature at which the first liquid is observed and the temperature at which the last solid particle melts are recorded as the melting point range.<sup>[1]</sup>

## 2.2. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Distillation Method

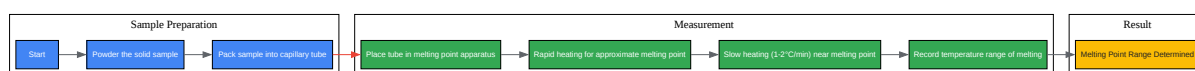
- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer, and a collection flask.<sup>[2]</sup>
- **Procedure:** The liquid **1,6-Dimethylnaphthalene** is placed in the round-bottom flask with boiling chips or a magnetic stir bar to ensure smooth boiling.<sup>[2]</sup> The mixture is heated, and

the temperature is monitored.[2]

- **Data Collection:** The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses and is collected in the receiving flask.[2] It is important to note that boiling points are pressure-dependent; therefore, the atmospheric pressure at which the measurement is taken should be recorded.[2]

## Mandatory Visualizations

### 3.1. Experimental Workflow for Melting Point Determination



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Caption: General workflow for determining the melting point of a solid compound.

### 3.2. Experimental Workflow for Boiling Point Determination



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Caption: General workflow for determining the boiling point of a liquid compound.

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## References

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